

Technical Whitepaper: Synthesis of 2-Morpholin-4-yl-propylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Morpholin-4-yl-propylamine

CAS No.: 1005-04-5

Cat. No.: B173189

[Get Quote](#)

CAS: 1005-04-5 | Formula: C

H

N

O | MW: 144.21 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Executive Summary & Strategic Analysis[\[1\]](#)

2-Morpholin-4-yl-propylamine (also known as 2-morpholinopropylamine) is a vicinal diamine derivative characterized by a branched propyl backbone where the morpholine ring is attached at the secondary carbon (C2) and the primary amine resides at the terminal carbon (C1).[\[1\]](#)

Critical Isomer Distinction: Researchers must distinguish this target from its linear isomer, 3-morpholinopropylamine (CAS 123-00-2), which is a common commodity chemical.[\[1\]](#)[\[2\]](#) The 2-isomer is structurally distinct, possessing a chiral center at C2, and is frequently utilized as a specialized intermediate in the synthesis of kinase inhibitors (e.g., modifying the solubility profile of quinoline scaffolds) and complex curing agents.[\[2\]](#)

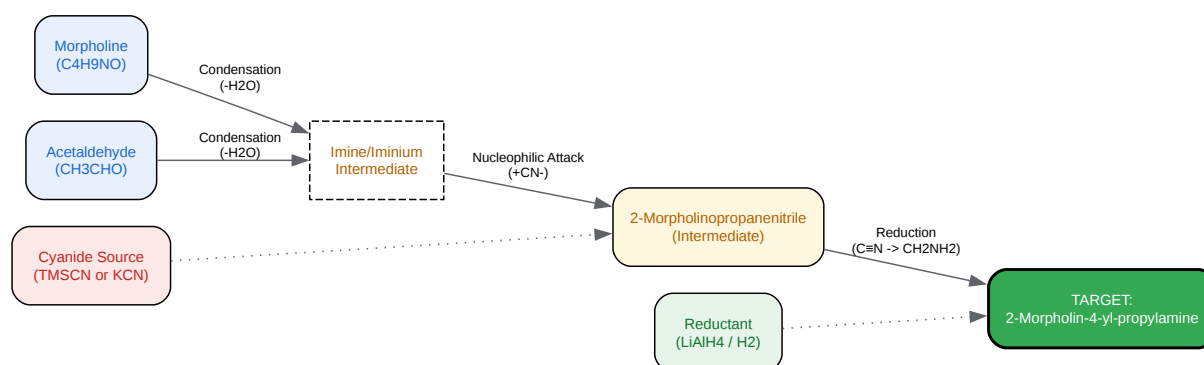
Synthesis Strategy: The Strecker Protocol To achieve the specific regiochemistry (Morpholine at C2, Amine at C1), the Strecker Synthesis followed by Nitrile Reduction is the most robust and atom-economical route.[2] Alternative methods, such as the ring-opening of 2-methylaziridine or Michael addition to 2-nitropropene, often favor the inverse regioisomer (1-morpholino-2-aminopropane) due to steric control or electronic bias.[1][2]

The chosen protocol proceeds in two phases:

- Condensation/Addition: Reaction of acetaldehyde, morpholine, and a cyanide source to form 2-morpholinopropanenitrile.[1][2]
- Reduction: Conversion of the nitrile group to a primary amine using Lithium Aluminum Hydride (LiAlH₄) or catalytic hydrogenation.[1]

Part 2: Reaction Pathway Visualization[1]

The following diagram illustrates the chemical flow, ensuring regiochemical fidelity.



[Click to download full resolution via product page](#)

Figure 1: Reaction flow for the regioselective synthesis of **2-morpholin-4-yl-propylamine** via the Strecker route.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 3: Detailed Experimental Protocol

Phase 1: Synthesis of 2-Morpholinopropanenitrile

This step establishes the carbon skeleton and the C2-nitrogen bond.[\[1\]](#)

- Reagents:
 - Acetaldehyde (1.0 equiv) - Freshly distilled to remove paraldehyde.[\[1\]](#)[\[2\]](#)
 - Morpholine (1.1 equiv).[\[1\]](#)
 - Trimethylsilyl cyanide (TMSCN) (1.1 equiv) - Preferred for lab scale over KCN for safety and solubility.[\[1\]](#)[\[2\]](#)
 - Catalyst: Scandium triflate [Sc(OTf)₃] (1 mol%) or simple Iodine (5 mol%) can accelerate the reaction, though it proceeds uncatalyzed in methanol.[\[1\]](#)[\[2\]](#)
 - Solvent: Methanol or Acetonitrile (anhydrous).[\[1\]](#)
- Procedure:
 - Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet.
 - Imine Formation: Charge the flask with Morpholine (1.1 equiv) and solvent.[\[1\]](#) Cool to 0°C. Add Acetaldehyde (1.0 equiv) dropwise over 20 minutes. Note: The reaction is exothermic; control temperature to prevent acetaldehyde evaporation.[\[1\]](#) Stir for 30 minutes at 0°C to form the in situ hemiaminal/imine species.
 - Cyanation: Add TMSCN (1.1 equiv) dropwise.[\[1\]](#) If using a catalyst (e.g., Iodine), add it prior to TMSCN.[\[2\]](#)

- Reaction: Allow the mixture to warm to room temperature and stir for 3–6 hours. Monitor by TLC (SiO₂, EtOAc/Hexane) or GC-MS.^{[1][2]} The nitrile intermediate is often stable enough to be observed.^[1]
- Workup: Quench with saturated aqueous NaHCO₃. Extract with Ethyl Acetate (3x).^[1] Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification: The crude α -aminonitrile is usually sufficiently pure (>90%) for the next step.^[1] If necessary, purify via vacuum distillation (caution: thermal instability) or rapid column chromatography on neutral alumina (silica may cause hydrolysis).^[2]

Phase 2: Reduction to 2-Morpholin-4-yl-propylamine

This step converts the nitrile to the primary amine.^[1]

- Reagents:
 - Lithium Aluminum Hydride (LiAlH₄) (2.0 - 2.5 equiv) - Pellets or powder.^{[1][2]}
 - Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether.^[1]
- Procedure:
 - Setup: Use a thoroughly dried 2-neck flask with a reflux condenser and nitrogen atmosphere.
 - Slurry Preparation: Suspend LiAlH₄ in anhydrous THF at 0°C.

- Addition: Dissolve the 2-morpholinopropanenitrile from Phase 1 in dry THF. Add this solution dropwise to the LiAlH suspension. Caution: Vigorous hydrogen evolution.
- Reflux: Once addition is complete, warm to room temperature, then heat to reflux for 4–12 hours to ensure complete reduction of the triple bond.
- Fieser Quench (Critical): Cool to 0°C. For every grams of LiAlH used, add carefully in sequence:
 - mL water.[\[1\]](#)
 - mL 15% NaOH solution.[\[1\]](#)
 - mL water.[\[1\]](#)
- Isolation: Stir the resulting granular precipitate for 30 minutes. Filter through a celite pad.[\[1\]](#) Wash the pad with THF.[\[1\]](#)
- Final Purification: Concentrate the filtrate. The residue is the target amine. Purify by vacuum distillation to obtain a clear, colorless liquid.[\[2\]](#)

Part 4: Technical Data & Validation

Product Specifications (CAS 1005-04-5)

Property	Value / Description	Note
Appearance	Colorless to pale yellow liquid	Oxidizes slightly upon air exposure. [1]
Molecular Weight	144.21 g/mol	
Boiling Point	~80–85°C at 10 mmHg	Estimated. [1] Lower than linear isomer (224°C atm). [1]
Density	~0.96 g/mL	Typical for morpholine alkylamines. [1]
Solubility	Miscible in water, alcohols, DCM	Highly polar due to diamine character. [2]
Storage	Under Nitrogen, 2–8°C	Hygroscopic and air-sensitive. [1] [2]

Troubleshooting & Causality

- Issue: Low Yield in Phase 1.
 - Cause: Volatility of acetaldehyde or hydrolysis of the imine.
 - Fix: Ensure anhydrous conditions and maintain 0°C during initial mixing. Use a slight excess of morpholine.[\[1\]](#)
- Issue: Incomplete Reduction (Phase 2).
 - Cause: Old LiAlH or insufficient reflux time.[\[1\]](#)
 - Fix: Use fresh reductant.[\[1\]](#) Ensure the reaction mixture turns from grey to white/fluffy during the quench (indicating aluminum salts formation).
- Issue: Regioisomer Contamination.
 - Cause: If using alternative routes (e.g., aziridine opening), C1 attack dominates.[\[2\]](#)

- Validation: Verify by NMR.[1] The target (2-isomer) will show a doublet for the terminal methyl group (1.0 ppm) coupled to the methine proton.[1][2] The linear isomer (3-morpholino) shows no such doublet (only triplets/multiplets).[1][2]

Part 5: Safety & Handling (E-E-A-T)

Cyanide Hazard (Phase 1): Even when using TMSCN, the reaction generates cyanide species.
[2]

- Engineering Controls: All operations must be performed in a functioning fume hood.
- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat.
- Emergency: Keep a Cyanide Antidote Kit available. Treat all aqueous waste from Phase 1 with bleach (sodium hypochlorite) at pH > 10 to destroy residual cyanide before disposal.[1]

Pyrophoric Hazard (Phase 2): LiAlH

reacts violently with water and moisture.[1]

- Quenching: Never add water directly to a hot reaction.[1] Cool to 0°C first. Use the Fieser method described above to create filterable salts rather than a slimy emulsion.

References

- Strecker Synthesis Overview
 - Title: The Strecker Synthesis of Amino Acids and Derivatives.[4][5]
 - Source: Master Organic Chemistry.[1]
 - URL:[[Link](#)]
- Compound Identification (Target)
 - Title: 2-(Morpholin-4-yl)propan-1-amine (CAS 1005-04-5) Compound Summary.[1][2][6]

- Source: PubChem (N
- URL:[[Link](#)][1][2]
- Compound Identification (Linear Isomer - For Exclusion)
 - Title: 3-Morpholinopropylamine (CAS 123-00-2) Product Data.[1][2][7][8]
 - Source: NIST Chemistry WebBook.[1]
 - URL:[[Link](#)][1][2]
- Alpha-Aminonitrile Synthesis Protocol
 - Title

-Aminonitrile synthesis by cyanation (General Protocols).[1]
 - Source: Organic Chemistry Portal.[1]
 - URL:[[Link](#)][1][2]
- Reduction of Nitriles
 - Title: Reduction of Nitrogen Compounds (Nitriles to Amines).[9]
 - Source: Organic Syntheses, Coll.[2] Vol. 3, p. 720 (General methodology for diamines).[2]
 - URL:[[Link](#)][1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Morpholin-4-yl)propan-1-amine | C7H16N2O | CID 16641454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Organocatalytic Synthesis of α -Aminonitriles: A Review [mdpi.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. 4-Morpholinepropanamine [webbook.nist.gov]
- 8. 3-(4-Morpholinyl)propylamine, 98% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Technical Whitepaper: Synthesis of 2-Morpholin-4-yl-propylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b173189/docs#technical-whitepaper-synthesis-of-2-morpholin-4-yl-propylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)